

# Benzhydrol-d10: Technical Specifications, Isotopic Labeling Mechanics, and Analytical Applications

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Benzhydrol-d10*

CAS No.: *1219802-30-8*

Cat. No.: *B1148997*

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## Executive Summary

In the realm of bioanalytical chemistry and stable isotope-labeled (SIL) drug development, the precision of molecular design dictates the reliability of downstream data. **Benzhydrol-d10**, widely recognized by its IUPAC-derived synonym diphenylmethanol-d10[1], stands as a prime example of strategic isotopic labeling. This whitepaper dissects the chemical mechanics, structural rationale, and self-validating analytical workflows associated with **Benzhydrol-d10**, providing a definitive guide for researchers utilizing this compound as a synthetic intermediate or an internal standard (IS) in mass spectrometry.

## Chemical Identity & Structural Mechanics

The chemical architecture of an internal standard must be deliberately engineered to survive the rigors of sample extraction without losing its isotopic signature. The unlabelled parent compound, Benzhydrol, has a molecular formula of  $C_{13}H_{12}O$ [2]. In **Benzhydrol-d10**, the two aromatic phenyl rings are fully deuterated, yielding the precise molecular formula  $C_{13}H_2D_{10}O$

and shifting the molecular weight from 184.24 g/mol to 194.30 g/mol [1][3]. It is officially registered under the CAS number 74563-01-2[2][3].

The Causality of the Labeling Pattern: Why are exactly 10 protons replaced, leaving the carbinol (CH) and hydroxyl (OH) protons unlabelled? This is rooted in chemical stability. Deuteriums bound to aromatic carbons (C-D bonds) are highly resistant to hydrogen-deuterium (H/D) exchange under physiological pH and standard analytical conditions. Conversely, if the hydroxyl proton were deuterated (yielding an -OD group), it would rapidly exchange with protic solvents (like water or methanol) during sample preparation. This would lead to unpredictable mass shifts and a complete loss of quantitative accuracy.

**Table 1: Comparative Physicochemical Specifications**

| Parameter           | Unlabelled Benzhydrol                | Benzhydrol-d10                                         |
|---------------------|--------------------------------------|--------------------------------------------------------|
| CAS Registry Number | 91-01-0[2]                           | 74563-01-2[2][3]                                       |
| Molecular Formula   | C <sub>13</sub> H <sub>12</sub> O[2] | C <sub>13</sub> H <sub>2</sub> D <sub>10</sub> O[1][3] |
| Molecular Weight    | 184.24 g/mol [2]                     | 194.30 g/mol [1][3]                                    |
| Mass Shift (Δ)      | N/A                                  | +10.06 Da                                              |
| Appearance          | White Solid[2]                       | Off-white to White Solid[2]                            |
| Primary Synonyms    | Diphenylmethanol[4]                  | Diphenylmethanol-d10,<br>Benzhydryl Alcohol-d10[1]     |

## Applications in Drug Development & Mass Spectrometry

**Benzhydrol-d10** serves two primary functions in the pharmaceutical industry. First, it acts as a critical synthetic intermediate in the preparation of deuterated active pharmaceutical ingredients (APIs), most notably labeled Modafinil (e.g., Modafinil-d10)[2].

Second, in bioanalytical laboratories, it is widely deployed as an internal standard for the quantification of diphenylmethanol derivatives via Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). When designing an LC-MS/MS assay, the mass shift provided by the IS dictates the robustness of the method. **Benzhydrol-d10** provides a +10 Da mass shift.

This is a deliberate, causality-driven choice: a smaller mass shift (e.g., +3 Da) often suffers from cross-talk due to the natural  $^{13}\text{C}$  isotopic envelope of the unlabelled analyte at high concentrations. The +10 Da shift completely isolates the IS Multiple Reaction Monitoring (MRM) transition, ensuring absolute signal purity.

## Experimental Workflow: Stable Isotope Dilution LC-MS/MS

To ensure absolute trustworthiness in pharmacokinetic data, the analytical protocol must be a self-validating system. Below is a field-proven methodology for utilizing **Benzhydrol-d10** as an IS for plasma extraction.

### Step-by-Step Methodology

**Step 1: IS Working Solution Preparation** Dissolve **Benzhydrol-d10** in LC-MS grade methanol to a stock concentration of 1 mg/mL. Dilute to a working concentration of 50 ng/mL using 50% aqueous methanol. **Causality & Experience:** Methanol ensures complete solubilization without inducing H/D exchange. Store the stock solution at  $-80^{\circ}\text{C}$  to maintain stability for up to 6 months and prevent thermal degradation of the carbinol moiety[4].

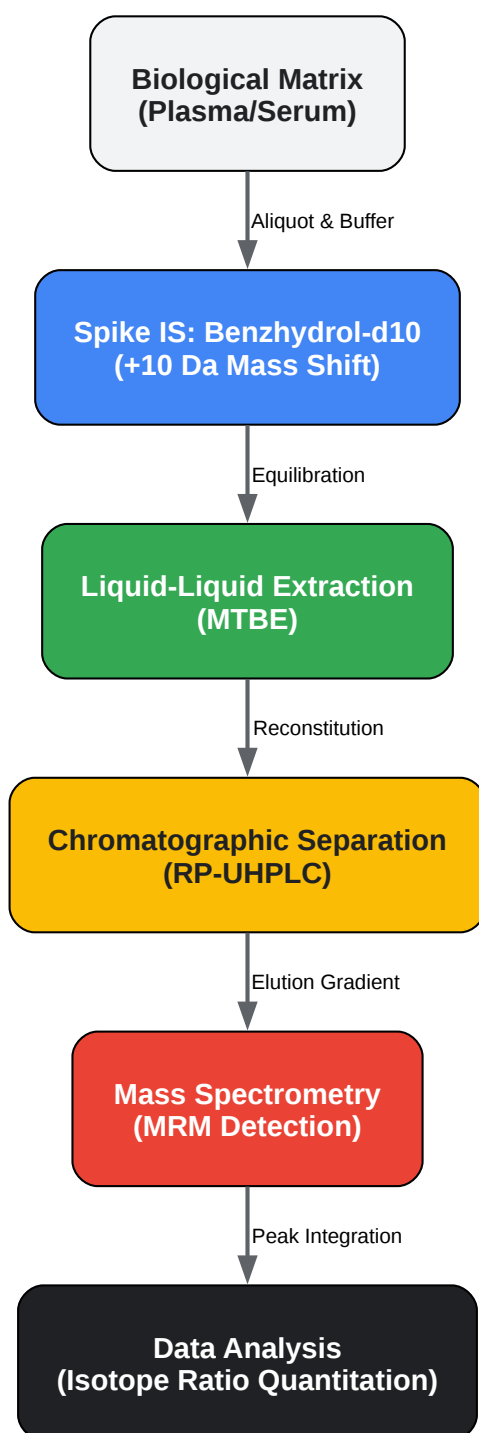
**Step 2: Matrix Spiking & Equilibration** Aliquot 100  $\mu\text{L}$  of human plasma into a microcentrifuge tube. Add 20  $\mu\text{L}$  of the 50 ng/mL **Benzhydrol-d10** IS. Vortex for 30 seconds and incubate at room temperature for 5 minutes. **Causality & Experience:** Adequate equilibration time is critical to ensure the IS binds to plasma proteins (e.g., human serum albumin) identically to the endogenous analyte, thereby perfectly normalizing the downstream extraction recovery.

**Step 3: Liquid-Liquid Extraction (LLE)** Add 1 mL of methyl tert-butyl ether (MTBE). Vortex vigorously for 5 minutes, then centrifuge at  $10,000 \times g$  for 10 minutes. **Causality & Experience:** MTBE provides exceptionally high recovery for lipophilic aromatic compounds like Benzhydrol while leaving polar matrix components (such as phospholipids) trapped in the aqueous layer. This drastically reduces ion suppression in the MS source.

**Step 4: Reconstitution & LC-MS/MS Analysis** Transfer the organic layer to a clean plate and evaporate under nitrogen at  $40^{\circ}\text{C}$ . Reconstitute in 100  $\mu\text{L}$  of mobile phase (e.g., 50:50 Water:Acetonitrile with 0.1% Formic Acid). Inject 5  $\mu\text{L}$  into the LC-MS/MS system operating in positive ESI MRM mode.

Step 5: Self-Validating System Suitability (SST) Every analytical batch must include a "Zero Sample" (blank matrix + IS) and a "Blank Sample" (blank matrix only). Causality & Experience: The Blank Sample validates the absence of endogenous isobaric interferences. The Zero Sample acts as a self-validating check for isotopic purity, confirming that the **Benzhydrol-d10** standard does not contain unlabelled Benzhydrol (M-10) impurities that would artificially inflate the baseline analyte signal.

## Workflow Visualization



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Fig 1: LC-MS/MS workflow utilizing **Benzhydrol-d10** as an internal standard for isotope dilution.

## References

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- MedChemExpress. Benzhydrol (Diphenylmethanol) | Biochemical Reagent. [4](#)

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## Sources

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